

A Comprehensive Technical Guide to 5-Chloro-2,1-benzoxazole

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Compound of Interest

Compound Name: 5-Chlorobenzo[c]isoxazole

Cat. No.: B1587707

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of 5-chloro-2,1-benzoxazole, a heterocyclic compound of interest in medicinal chemistry and materials science. We will delve into its fundamental chemical identifiers, structural properties, and key synonyms, providing a solid foundation for its application in research and development.

Section 1: Chemical Identity and Nomenclature

Accurate identification of a chemical entity is paramount for reproducible scientific research. 5-Chloro-2,1-benzoxazole is known by several names in scientific literature and commercial catalogs. Understanding these synonyms is crucial for conducting thorough literature searches and for unambiguous procurement.

The most commonly used synonyms for 5-chloro-2,1-benzoxazole are:

- 5-chlorobenzo[c]isoxazole^[1]
- 5-chloro-2,1-benzisoxazole^[1]
- 5-Chloranthranil^[1]

The Chemical Abstracts Service (CAS) has assigned the number 4596-92-3 to this compound, which serves as a universal and unambiguous identifier.^[1]

Section 2: Molecular and Structural Identifiers

A comprehensive understanding of a molecule's properties begins with its structural and molecular identifiers. These codes and descriptors provide a standardized language for representing the compound in computational chemistry and cheminformatics databases.

Below is a table summarizing the key identifiers for 5-chloro-2,1-benzoxazole:

Identifier	Value	Source
PubChem CID	3564523	--INVALID-LINK--[1]
Molecular Formula	C ₇ H ₄ ClNO	--INVALID-LINK--[1]
Molecular Weight	153.56 g/mol	--INVALID-LINK--[1]
IUPAC Name	5-chloro-2,1-benzoxazole	--INVALID-LINK--[1]
Canonical SMILES	<chem>C1=CC2=C(C=C1Cl)C=NO2</chem>	--INVALID-LINK--[1]
InChI	InChI=1S/C7H4ClNO/c8-6-1-2-7-5(3-6)4-10-9-7/h1-4H	--INVALID-LINK--[1]
InChIKey	CVYGEOYCOCVPEQ-UHFFFAOYSA-N	--INVALID-LINK--

Section 3: Structural Representation

A visual representation of the molecular structure is essential for understanding its chemical reactivity and steric properties. The following diagram illustrates the two-dimensional structure of 5-chloro-2,1-benzoxazole.

2D Structure of 5-chloro-2,1-benzoxazole

Section 4: Safety and Handling

For safe laboratory practice, it is important to be aware of the potential hazards associated with 5-chloro-2,1-benzoxazole. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), this compound is classified with the following hazard statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

The corresponding GHS pictogram is the exclamation mark (GHS07).[2] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or a fume hood.

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References

- 1. 2,1-Benzisoxazole, 5-chloro-3-phenyl- | C₁₃H₈ClNO | CID 347291 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 5-Chloro-3-phenyl-2,1-benzisoxazole | 719-64-2 | Benchchem [benchchem.com]
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